

# o-Xylylenediamine Dihydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *1,2-Phenylenedimethanamine dihydrochloride*

Cat. No.: *B1355544*

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CAS Number: 21294-14-4

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on o-Xylylenediamine dihydrochloride. This document details its chemical and physical properties, synthesis, applications in drug discovery, and relevant experimental protocols.

## Chemical and Physical Properties

o-Xylylenediamine dihydrochloride, also known as 1,2-bis(aminomethyl)benzene dihydrochloride, is the hydrochloride salt of o-xylylenediamine.<sup>[1]</sup> It is typically supplied as a white to off-white crystalline solid.<sup>[2]</sup> The dihydrochloride form enhances its water solubility, making it a versatile reagent in various chemical and biological applications.<sup>[2]</sup>

Table 1: Physicochemical Properties of o-Xylylenediamine Dihydrochloride

Property	Value	Reference(s)
CAS Number	21294-14-4	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> · 2HCl	[3][4]
Molecular Weight	209.12 g/mol	[3][4]
Appearance	White to off-white crystalline solid	[2]
Melting Point	161–167 °C	
Solubility	Soluble in water, methanol, and DMSO. Insoluble in dichloromethane (DCM), ethyl acetate, and diethyl ether.	
InChI Key	VDEOIFDDSWXYDA-UHFFFAOYSA-N	[5]
SMILES	<chem>C1=CC=C(C(=C1)CN)CN.Cl.C</chem> 	[5]

## Synthesis and Manufacturing

The industrial synthesis of xylylenediamines typically involves the catalytic hydrogenation of the corresponding phthalonitriles.[6] For o-xylylenediamine, the precursor is o-phthalonitrile. The resulting diamine can then be converted to its dihydrochloride salt by treatment with hydrochloric acid.

## Representative Laboratory Synthesis

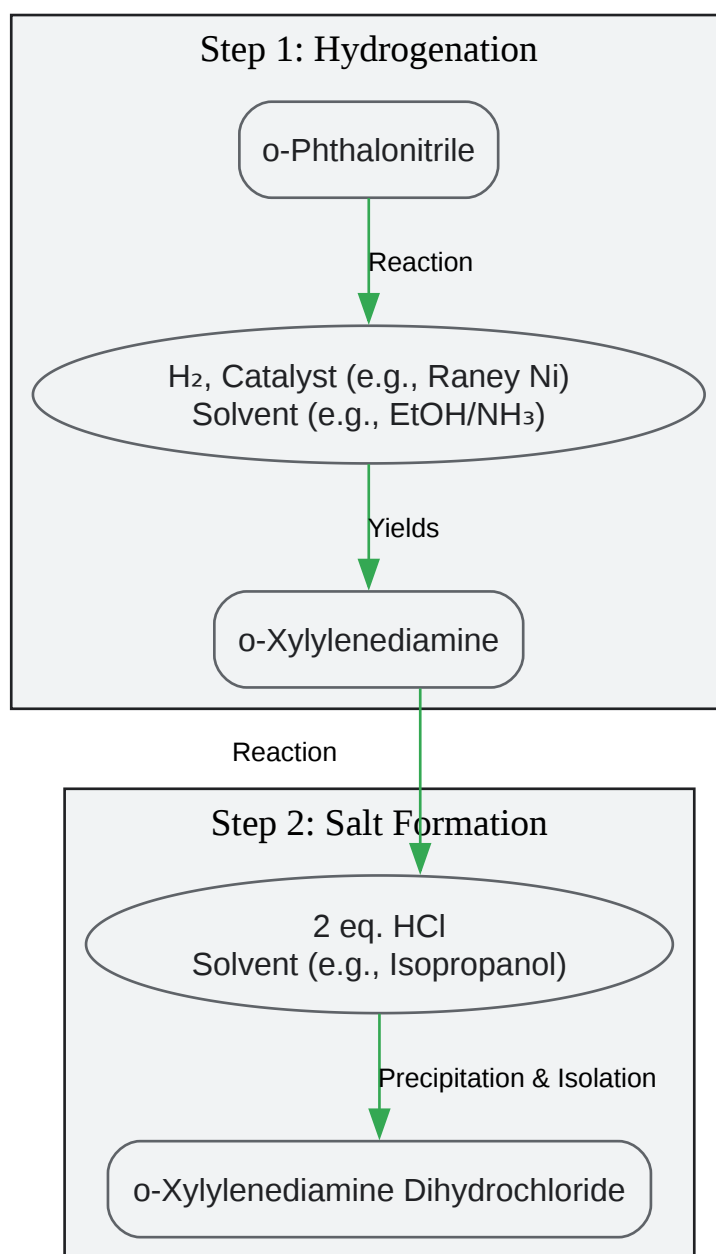
While specific, detailed laboratory protocols for the synthesis of o-Xylylenediamine dihydrochloride are not readily available in published literature, a representative two-step procedure can be outlined based on established chemical principles.

### Step 1: Catalytic Hydrogenation of o-Phthalonitrile

o-Phthalonitrile is dissolved in a suitable solvent, such as ethanol or tetrahydrofuran, often with the addition of ammonia to suppress the formation of secondary amines. A hydrogenation catalyst, typically Raney nickel or a palladium-based catalyst, is added to the solution. The mixture is then subjected to a hydrogen atmosphere at elevated pressure and temperature until the reaction is complete. After the reaction, the catalyst is filtered off, and the solvent is removed under reduced pressure to yield crude o-xylylenediamine.

#### Step 2: Formation of the Dihydrochloride Salt

The crude o-xylylenediamine is redissolved in a suitable solvent, such as isopropanol or diethyl ether. A stoichiometric amount of concentrated hydrochloric acid or a solution of HCl in a solvent is added dropwise with stirring. The dihydrochloride salt, being insoluble in many organic solvents, precipitates out of the solution. The resulting solid is collected by filtration, washed with a non-polar solvent to remove impurities, and dried under vacuum.



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**Figure 1.** Representative synthesis workflow for o-Xylylenediamine dihydrochloride.

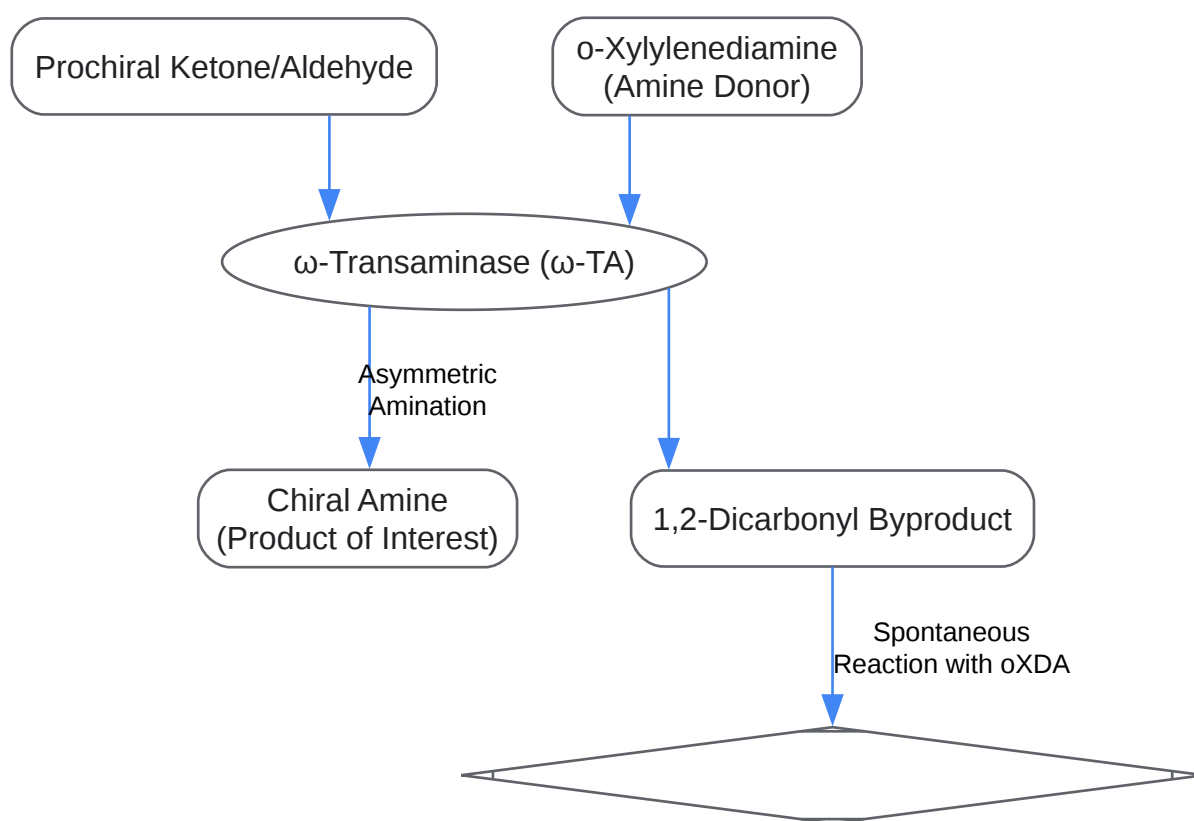
## Applications in Research and Drug Development

The primary application of o-xylylenediamine dihydrochloride in a drug development context is as a key reagent in a high-throughput, colorimetric assay for screening  $\omega$ -transaminase ( $\omega$ -TA)

activity. These enzymes are crucial in the synthesis of chiral amines, which are vital building blocks for many pharmaceutical compounds.

## High-Throughput Screening of Transaminases

The assay relies on the reaction of o-xylylenediamine with a dicarbonyl compound, which is formed from the transamination of a primary amine with a keto acid (e.g., pyruvate). The product of this subsequent reaction is a colored isoindole derivative, allowing for a visual or spectrophotometric readout of enzyme activity. This method is particularly useful for directed evolution studies aimed at improving enzyme properties.



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**Figure 2.** Reaction principle of the transaminase screening assay.

## Experimental Protocol: Transaminase Activity Assay

The following is a typical protocol for a microplate-based colorimetric assay for  $\omega$ -transaminase activity using o-xylylenediamine dihydrochloride.

#### Materials:

- Phosphate buffer (e.g., 50 mM, pH 8.0)
- o-Xylylenediamine dihydrochloride stock solution (e.g., 100 mM in DMSO)
- Amino acceptor (e.g., 100 mM pyruvate stock solution)
- Dimethyl sulfoxide (DMSO)
- Cell lysate or purified transaminase enzyme
- 96-well microplate
- Plate reader

#### Procedure:

- Prepare the reaction mixture: In each well of a 96-well plate, prepare a reaction mixture containing the phosphate buffer, a final concentration of 10% (v/v) DMSO, 1 mM pyridoxal 5'-phosphate (PLP) cofactor, 10 mM o-xylylenediamine, and 10 mM of the target amino acceptor (e.g., pyruvate).
- Initiate the reaction: Add the enzyme solution (cell lysate or purified enzyme) to each well to initiate the reaction. The final reaction volume is typically 100-200  $\mu$ L.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30-37  $^{\circ}$ C) with shaking.
- Measurement: Monitor the formation of the colored product over time by measuring the absorbance at a specific wavelength (typically in the visible range, e.g., 450-550 nm) using a microplate reader. The rate of color formation is proportional to the enzyme activity.

## Use as a Chemical Scaffold and Linker

The rigid aromatic core and the two reactive primary amine functionalities of o-xylylenediamine make it a valuable building block, or scaffold, in chemical synthesis. While less common than its meta and para isomers in linker technologies for antibody-drug conjugates (ADCs), the ortho-disposed reactive sites can be used to create unique molecular architectures. For

instance, o-xylene derivatives like  $\alpha,\alpha'$ -dibromo-o-xylene have been used to synthesize porphyrin dimers, which have been evaluated for their cytotoxic properties, demonstrating the utility of the o-xylene scaffold in constructing complex molecules with potential therapeutic applications.<sup>[7]</sup>

## Spectroscopic Data

Experimental spectroscopic data for o-xylylenediamine dihydrochloride is not widely available in public databases. The following tables provide predicted NMR chemical shifts and expected IR absorption bands based on the molecular structure.

Table 2: Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR Chemical Shifts (Predicted for  $\text{D}_2\text{O}$  as solvent)

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity	Assignment
$^1\text{H}$ NMR	~7.5-7.6	m	Aromatic CH (4H)
~4.3-4.4	s	Methylene $\text{CH}_2$ (4H)	
$^{13}\text{C}$ NMR	~132-133	Aromatic C (quaternary, C-CN)	
~130-131	Aromatic CH		
~42-43	Methylene $\text{CH}_2$		

Table 3: Expected FT-IR Absorption Bands

Wavenumber ( $\text{cm}^{-1}$ )	Vibration	Functional Group
3100-3000	C-H stretch	Aromatic C-H
3000-2800	N-H stretch	Ammonium ( $\text{R-NH}_3^+$ )
~1600, ~1475	C=C stretch	Aromatic ring
~1580	N-H bend	Ammonium ( $\text{R-NH}_3^+$ )
750-700	C-H bend	ortho-disubstituted aromatic ring

## Safety and Handling

o-Xylylenediamine dihydrochloride is classified as harmful if swallowed and causes skin and serious eye irritation.[5] It may also cause respiratory irritation.[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Measures: Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

o-Xylylenediamine dihydrochloride is a valuable chemical reagent with a significant application in the high-throughput screening of transaminase enzymes, a critical step in the development of biocatalytic routes to chiral amines for the pharmaceutical industry. Its properties as a water-soluble, bifunctional amine also lend it to applications as a chemical scaffold in organic synthesis. This guide provides essential technical information to support its use in research and drug development settings.

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